

Navigating the Solubility of "Bronze Red" Pigments in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Bronze Red*

Cat. No.: *B1450741*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of "Bronze Red" pigments, specifically focusing on C.I. Pigment Red 53:1 and C.I. Pigment Red 21, in various organic solvents. Due to the general insolubility of organic pigments, quantitative solubility data is scarce in publicly available literature. Therefore, this guide synthesizes available qualitative resistance data and presents a detailed experimental protocol for determining solubility, offering a robust framework for practical application in research and development.

Introduction to "Bronze Red" Pigments

"Bronze Red" is a commercial term that can refer to several distinct chemical entities. The most common are C.I. Pigment Red 53:1 and C.I. Pigment Red 21, both of which are monoazo pigments.

- C.I. Pigment Red 53:1 is a barium salt lake of a monoazo dye.^[1] It is known for its brilliant, yellowish-red hue.^[1]
- C.I. Pigment Red 21 is also a monoazo pigment, offering a yellowish-red color.^{[2][3]}

The solubility of these pigments in organic solvents is a critical parameter influencing their performance in various applications, including inks, coatings, and plastics.^{[4][5]} Generally,

organic pigments are formulated to be insoluble in most media to prevent issues like bleeding and migration.^{[4][6]}

Quantitative Solubility Data

A thorough review of available literature reveals a significant lack of specific quantitative solubility data (e.g., in g/L or mg/mL) for C.I. Pigment Red 53:1 and C.I. Pigment Red 21 in a wide range of organic solvents. However, one study on the precipitation of a "**Bronze Red**" pigment with the molecular formula C₂₃H₁₇O₂N₃ provided the following data at 25°C:

| Pigment | Solvent | Solubility (mg/mL) |
|------------|---------|--------------------|
| Bronze Red | Acetone | 2 |
| Bronze Red | Ethanol | 1 |

Source: Industrial & Engineering Chemistry Research

It is important to note that the specific C.I. number for this "**Bronze Red**" was not provided, so this data should be considered indicative rather than absolute for all pigments termed "**Bronze Red**".

Qualitative Solvent Resistance

Technical data sheets for C.I. Pigment Red 53:1 and C.I. Pigment Red 21 typically report solvent resistance on a scale of 1 to 5, where 5 indicates excellent resistance (very low solubility) and 1 indicates poor resistance (higher solubility). The following tables summarize this qualitative data.

Table 1: Solvent Resistance of C.I. Pigment Red 53:1

| Solvent | Resistance (Scale 1-5) |
|---------------|------------------------|
| Water | 3-4 |
| Butyl Acetate | 3-4 |
| Benzene | 3-4 |
| Ketone | 3-4 |
| Ethyl Alcohol | 4 |
| Oil | 3-4 |

Data compiled from various technical data sheets.[\[7\]](#)

Table 2: Solvent Resistance of C.I. Pigment Red 21

| Solvent | Resistance (Scale 1-5) |
|---------------|------------------------|
| Water | 4 |
| Butyl Acetate | 3 |
| Benzene | 3 |
| Ketone | 3 |
| Ethyl Alcohol | 4 |
| Oil | 3-4 |

Data compiled from various technical data sheets.[\[2\]](#)

Experimental Protocol for Determining Quantitative Solubility

For applications requiring precise solubility data, the following experimental protocol can be employed. This method is adapted from general laboratory practices for pigment analysis and can be quantified using gravimetric or spectrophotometric techniques.

Objective: To determine the solubility of a "**Bronze Red**" pigment in a specific organic solvent at a controlled temperature.

Materials:

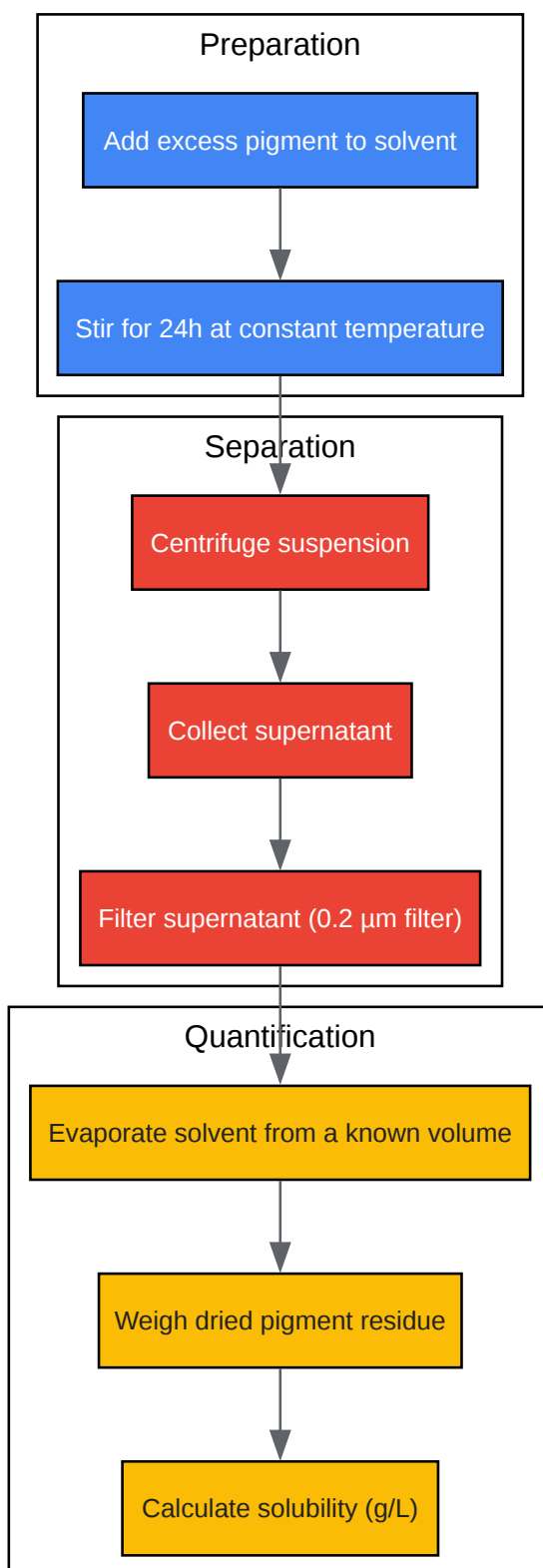
- "**Bronze Red**" pigment (C.I. Pigment Red 53:1 or 21)
- Selected organic solvent (e.g., Toluene, Xylene, MEK, Ethyl Acetate)
- Analytical balance
- Magnetic stirrer and stir bars
- Temperature-controlled water bath or incubator
- Centrifuge and centrifuge tubes
- Syringe filters (0.2 μm)
- Glass vials
- Oven

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of the "**Bronze Red**" pigment to a known volume of the organic solvent in a sealed container.
 - Place the container in a temperature-controlled environment (e.g., 25°C).
 - Stir the mixture vigorously using a magnetic stirrer for 24 hours to ensure equilibrium is reached and the solution is saturated.
- Separation of Undissolved Pigment:
 - Transfer the suspension to a centrifuge tube and centrifuge at high speed (e.g., 10,000 rpm) for 30 minutes to pellet the undissolved pigment.

- Carefully collect the supernatant using a pipette, ensuring no solid particles are disturbed.
- For complete removal of any remaining suspended particles, filter the supernatant through a 0.2 µm syringe filter into a clean, pre-weighed glass vial.
- Quantification (Gravimetric Method):
 - Record the exact volume of the filtered saturated solution.
 - Place the vial in a fume hood and allow the solvent to evaporate completely. Gentle heating in an oven at a temperature below the pigment's decomposition point can accelerate this process.
 - Once the solvent has fully evaporated, weigh the vial containing the dried pigment residue.
 - Calculate the solubility using the following formula: $\text{Solubility (g/L)} = (\text{Mass of vial with residue} - \text{Mass of empty vial}) / \text{Volume of filtered solution (L)}$
- Quantification (Spectrophotometric Method - requires a pre-established calibration curve):
 - If the pigment has a known extinction coefficient in the chosen solvent, the concentration of the filtered saturated solution can be determined using a UV-Vis spectrophotometer according to the Beer-Lambert law.

Experimental Workflow Diagram:

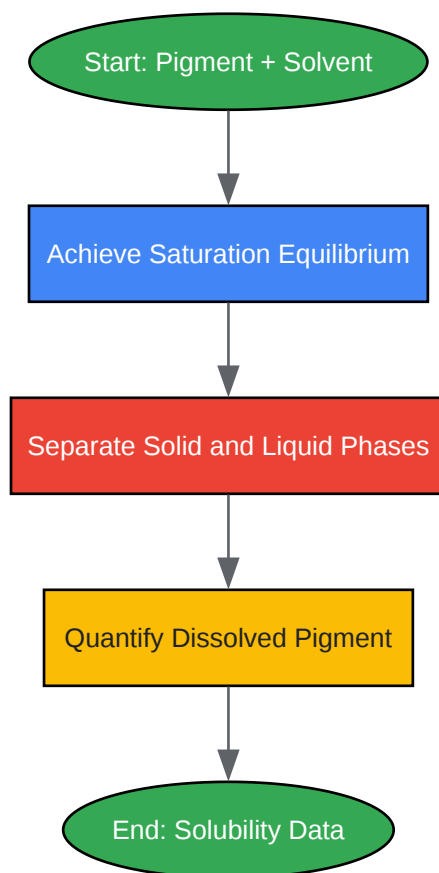


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Fig. 1: Workflow for determining pigment solubility.

Logical Relationships in Solubility Testing

The process of evaluating pigment solubility follows a clear logical progression. The initial step is to attempt to create a saturated solution, which then requires the separation of the dissolved and undissolved fractions. The final step is the quantification of the dissolved portion. This relationship can be visualized as a decision-making process.



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Fig. 2: Logical flow of solubility determination.

Note on Signaling Pathways

The user request included a requirement for diagrams of signaling pathways. In the context of the solubility of "**Bronze Red**" pigments in organic solvents for applications in materials science (inks, coatings, plastics), signaling pathways are not a relevant concept. Signaling pathways are biological processes that describe how cells communicate and respond to their

environment. This topic is central to drug development and molecular biology but is outside the scope of the chemical and physical properties of pigments in non-biological systems.

Conclusion

"**Bronze Red**" pigments, specifically C.I. Pigment Red 53:1 and C.I. Pigment Red 21, are characterized by their low solubility in most organic solvents, a desirable property for many of their applications. While comprehensive quantitative solubility data is not readily available, qualitative resistance ratings provide valuable guidance for formulation. For applications demanding precise solubility values, the detailed experimental protocol provided in this guide offers a reliable methodology for in-house determination. This technical guide serves as a foundational resource for researchers and professionals working with these versatile pigments.

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